

Reversal of (Rac)-LY341495 Effects by Group II mGluR Agonists: A Comparative Guide

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Compound of Interest

Compound Name: (Rac)-LY341495

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of experimental data validating the reversal of effects of the group II metabotropic glutamate receptor (mGluR) antagonist, **(Rac)-LY341495**, with a group II mGluR agonist. This guide summarizes key quantitative data, details experimental methodologies, and visualizes relevant pathways and workflows.

(Rac)-LY341495 is a potent and selective antagonist for group II metabotropic glutamate receptors (mGluR2 and mGluR3)[1]. Its effects can be effectively reversed by the administration of group II mGluR agonists, demonstrating the specific nature of its action. This principle has been validated across various experimental models, including electrophysiological, behavioral, and neurochemical assays. This guide will compare findings from key studies that have investigated this pharmacological interaction.

Quantitative Data Summary

The following tables summarize the quantitative data from studies demonstrating the reversal of **(Rac)-LY341495**'s effects by group II mGluR agonists.

Table 1: Reversal of Electrophysiological Effects

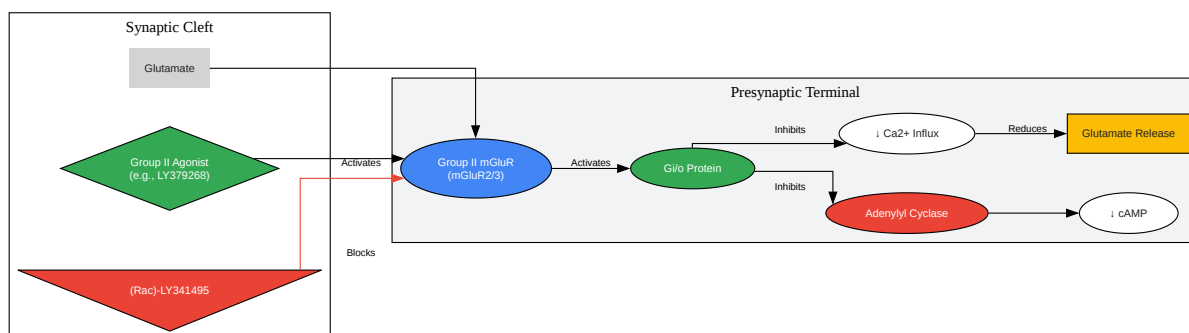
Experimental Model	Measured Effect of Agonist (LY379268)	Effect of (Rac)-LY341495 on Agonist's Action	Reference
In vivo EEG in rats	Suppression of REM sleep and depression of theta and high-frequency power in waking and NREM EEG.	Dose-dependently attenuated or reversed the sleep-wake EEG effects of LY379268.	[1]
In vitro electrophysiology (mouse brain slices)	Induction of long-term depression (LTD) at thalamo-D1-MSN-Nac shell synapses.	Blocked the induction of mGlu3-LTD.	

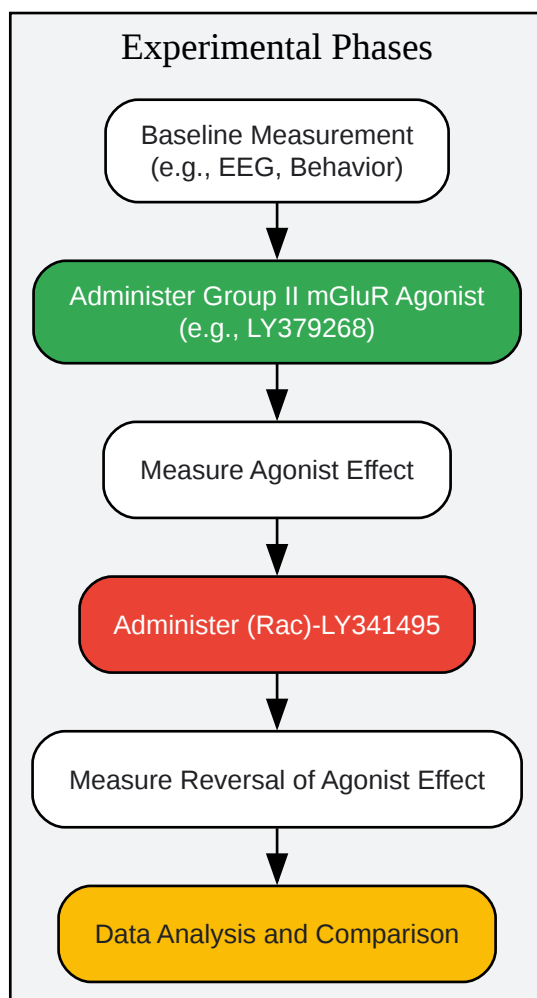
Table 2: Reversal of Behavioral Effects

Experimental Model	Measured Effect of Agonist (LY354740/LY-487379)	Effect of (Rac)-LY341495 on Agonist's Action	Reference
MPTP-lesioned marmoset model of Parkinson's disease	Reduction of L-DOPA-induced dyskinesia and psychosis-like behaviors.	Abolished the anti-dyskinetic and anti-psychotic benefits.	[2]
DOM-induced head-twitch response in mice	Inhibition of head-twitch response.	Reversed the inhibitory effect of LY354740.	

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of group II mGluRs and a typical experimental workflow for validating the reversal of antagonist effects.





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References

- 1. Metabotropic glutamate receptor dependent long-term depression in the cortex - PMC [pmc.ncbi.nlm.nih.gov]
- 2. ndineuroscience.com [ndineuroscience.com]

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